

# An In-depth Technical Guide to the Physicochemical Properties of 2-Hexylpyridine

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## Compound of Interest

Compound Name: **2-Hexylpyridine**

Cat. No.: **B072077**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physicochemical properties of **2-Hexylpyridine**, specifically its boiling point and density. The information herein is curated for researchers, scientists, and professionals in the field of drug development who require precise and reliable data for their work. This document includes a summary of quantitative data, detailed experimental methodologies for the determination of these properties, and a visualization of a common synthetic route.

## Physicochemical Data of 2-Hexylpyridine

The boiling point and density are critical parameters in the handling, purification, and application of **2-Hexylpyridine**. The following table summarizes the available data for these properties.

Property	Value	Conditions
Boiling Point	225.00 to 227.00 °C	@ 760.00 mm Hg[1][2]
100.00 °C	@ 10.00 mm Hg[1]	
228.1 °C	@ 760 mmHg[3]	
100 °C	@ 0.1 Torr[4][5]	
Density	0.899±0.06 g/cm <sup>3</sup>	(Predicted)[4][5]
0.899 g/cm <sup>3</sup>	Not specified	
Specific Gravity	0.89200 to 0.90200	@ 25.00 °C[1][2]

## Experimental Protocols

While specific experimental documentation for the determination of **2-Hexylpyridine**'s boiling point and density is not readily available in the public domain, the following are standard and widely accepted methodologies for determining these properties for liquid organic compounds.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid, and the liquid changes into a vapor.

#### 1. Distillation Method:

This is a common method for determining the boiling point of a liquid sample, especially when purification is also desired.[4]

- Apparatus: A distillation flask, condenser, receiving flask, thermometer, and a heating source (e.g., heating mantle).
- Procedure:
  - The liquid sample (**2-Hexylpyridine**) is placed in the distillation flask along with a few boiling chips to ensure smooth boiling.

- The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor that is in equilibrium with the boiling liquid.
- The flask is heated gently.
- As the liquid boils, the vapor rises, and when it reaches the condenser, it cools and condenses back into a liquid, which is collected in the receiving flask.
- The temperature is recorded when it becomes constant. This stable temperature is the boiling point of the liquid at the recorded atmospheric pressure.

## 2. Micro-Reflux Method:

This method is suitable when only a small amount of the sample is available.

- Apparatus: A small test tube, a thermometer, a capillary tube sealed at one end, and a heating block or bath.
- Procedure:
  - A small amount of the liquid is placed in the test tube.
  - The sealed capillary tube is inverted and placed inside the test tube containing the liquid.
  - The test tube is gently heated.
  - As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
  - The heating is then discontinued, and the liquid is allowed to cool.
  - The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

## Determination of Density

Density is the mass of a substance per unit volume.

## 1. Pycnometer Method:

A pycnometer is a flask with a close-fitting ground glass stopper with a capillary tube through it, which allows for the measurement of a precise volume.

- Apparatus: A pycnometer, an analytical balance, and a constant temperature water bath.
- Procedure:
  - The empty pycnometer is weighed accurately.
  - It is then filled with the liquid (**2-Hexylpyridine**), ensuring no air bubbles are trapped, and placed in a constant temperature water bath until it reaches thermal equilibrium.
  - The pycnometer is removed from the bath, carefully dried, and weighed again.
  - The pycnometer is then emptied, cleaned, and filled with a reference liquid of known density (e.g., distilled water) and the process is repeated.
  - The density of the sample is calculated using the weights of the empty pycnometer, the pycnometer filled with the sample, and the pycnometer filled with the reference liquid, along with the known density of the reference liquid.

## 2. Hydrometer Method:

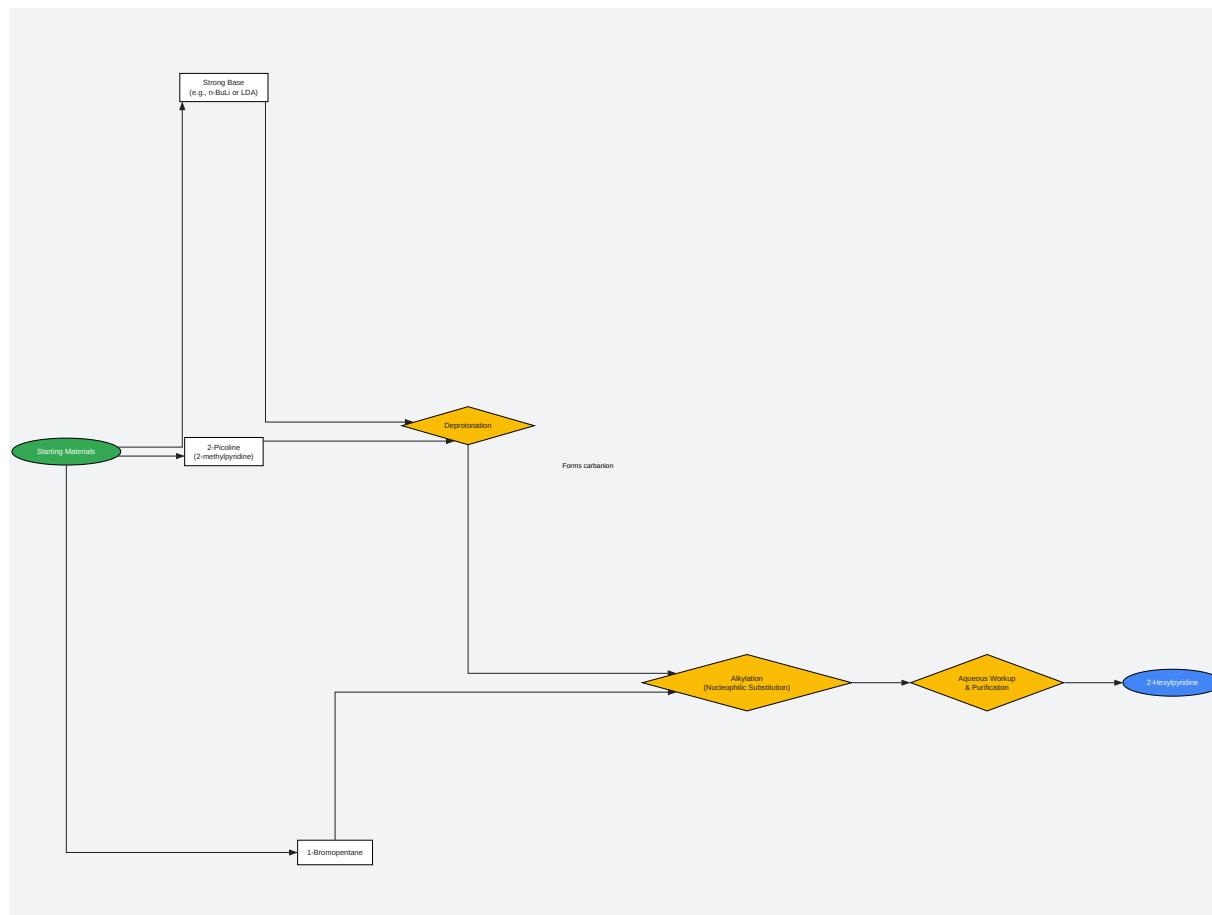
A hydrometer is an instrument used to measure the specific gravity (or relative density) of liquids.

- Apparatus: A hydrometer and a graduated cylinder.
- Procedure:
  - The liquid sample is poured into a graduated cylinder that is wide and deep enough for the hydrometer to float freely.
  - The hydrometer is gently lowered into the liquid until it floats.

- The reading is taken from the scale on the stem of the hydrometer at the point where the surface of the liquid meets the stem. This reading gives the specific gravity of the liquid. The density can then be calculated by multiplying the specific gravity by the density of water at the same temperature.

## Logical Relationships and Workflows

Due to a lack of available data in the public domain regarding specific biological signaling pathways involving **2-Hexylpyridine**, a diagram illustrating a common synthetic workflow for its preparation is provided below. This demonstrates the logical progression from starting materials to the final product.



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## Synthetic pathway for **2-Hexylpyridine**.

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